

eCF309: A Comparative Guide to a Novel mTOR Inhibitor

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Compound of Interest

Compound Name: eCF309

Cat. No.: B10783628

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In the landscape of targeted cancer therapy, the PI3K/AKT/mTOR signaling pathway remains a critical axis for intervention. Dysregulation of this pathway is a common feature in a multitude of human cancers, driving cell growth, proliferation, and survival. The mammalian target of rapamycin (mTOR), a serine/threonine kinase, functions as a central node in this pathway and exists in two distinct complexes: mTORC1 and mTORC2. While first-generation mTOR inhibitors, known as rapalogs (e.g., rapamycin, everolimus, temsirolimus), allosterically inhibit mTORC1, they exhibit limited clinical efficacy due to incomplete mTORC1 inhibition and the activation of a feedback loop leading to AKT phosphorylation via mTORC2. This has spurred the development of second-generation mTOR kinase inhibitors (TORKi), which target the ATP-binding site of the mTOR kinase domain, thereby inhibiting both mTORC1 and mTORC2.

This guide provides a comparative analysis of **eCF309**, a potent and selective mTOR inhibitor, against other well-established first and second-generation mTOR inhibitors. We present supporting experimental data, detailed methodologies for key experiments, and visual diagrams to elucidate its mechanism of action and performance.

Quantitative Performance Comparison

The following tables summarize the inhibitory potency and selectivity of **eCF309** in comparison to other mTOR inhibitors.

Table 1: Biochemical Potency Against mTOR and PI3K Isoforms

Compound	mTOR IC ₅₀ (nM)	PI3K α IC ₅₀ (nM)	PI3K β IC ₅₀ (nM)	PI3K γ IC ₅₀ (nM)	PI3K δ IC ₅₀ (nM)	Data Source(s)
eCF309	15[1][2]	981[1]	>10,000[1]	1,340[1]	1,840[1]	[1][2]
Rapamycin	Binds to FKBP12, allosteric inhibitor of mTORC1	-	-	-	-	[3]
Everolimus	Allosteric inhibitor of mTORC1	-	-	-	-	[4]
Temsirolimus	Allosteric inhibitor of mTORC1	-	-	-	-	[3]
AZD2014	2.8[5]	3,800[5]	>30,000[5]	>30,000[5]	>29,000[5]	[5]
OSI-027	22 (mTORC1) , 65 (mTORC2) [5]	>100-fold selective for mTOR[5]	>100-fold selective for mTOR[5]	>100-fold selective for mTOR[5]	-	[5]
INK128	1.8	3-7 (for most PI3K isoforms except β)	-	-	-	[2]

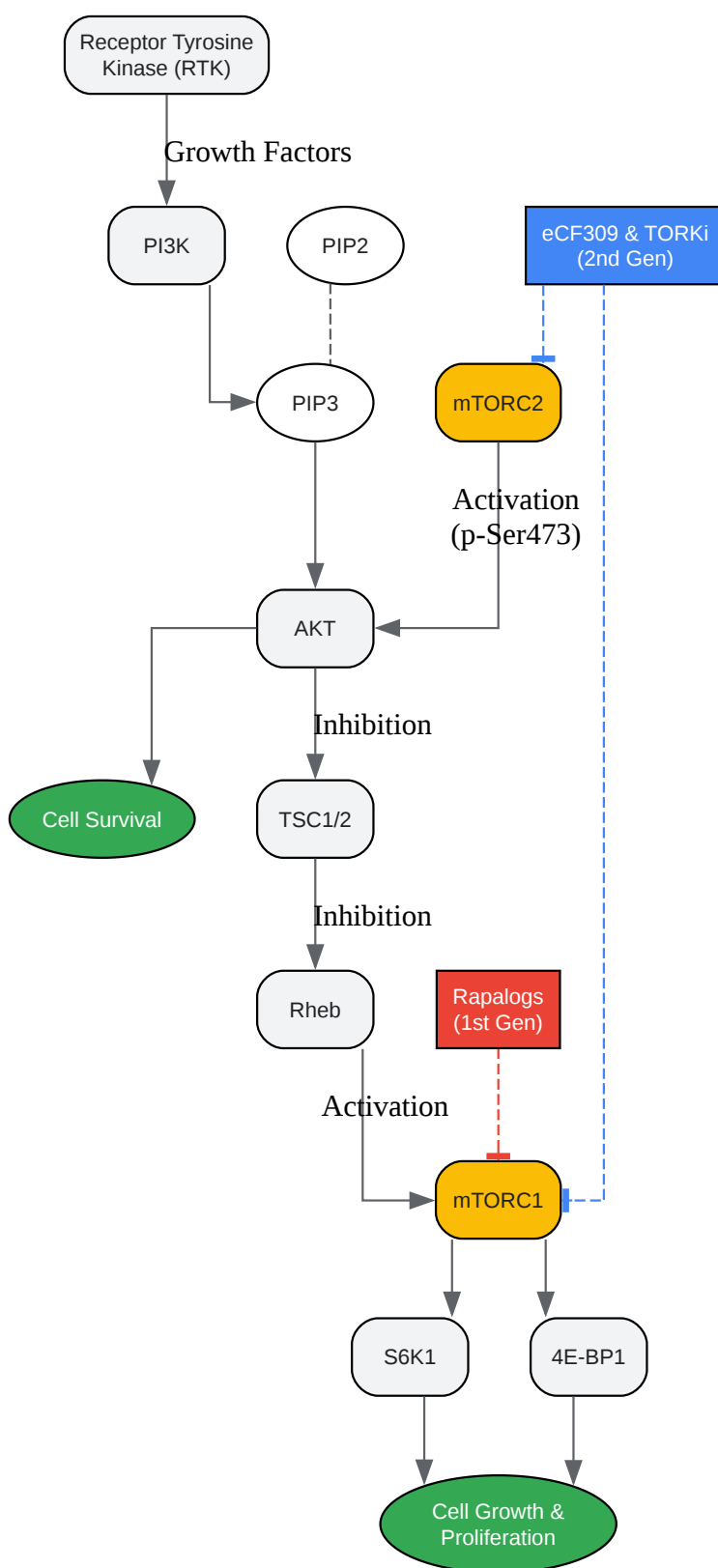
Note: IC₅₀ values can vary between different studies due to variations in experimental conditions. The data presented here is for comparative purposes and is compiled from the cited sources.

Table 2: Cellular Activity in MCF-7 Breast Cancer Cells

Compound	Antiproliferative IC ₅₀ (nM)	Data Source(s)
eCF309	~30 (almost complete inhibition of pP70S6K, pS6, and pAKT at this concentration)	[1]
Rapamycin	-	-
Everolimus	Varies depending on the specific MCF-7 sub-line	[4]
AZD2014	-	-
INK128	Potent antiproliferative activity	[1]

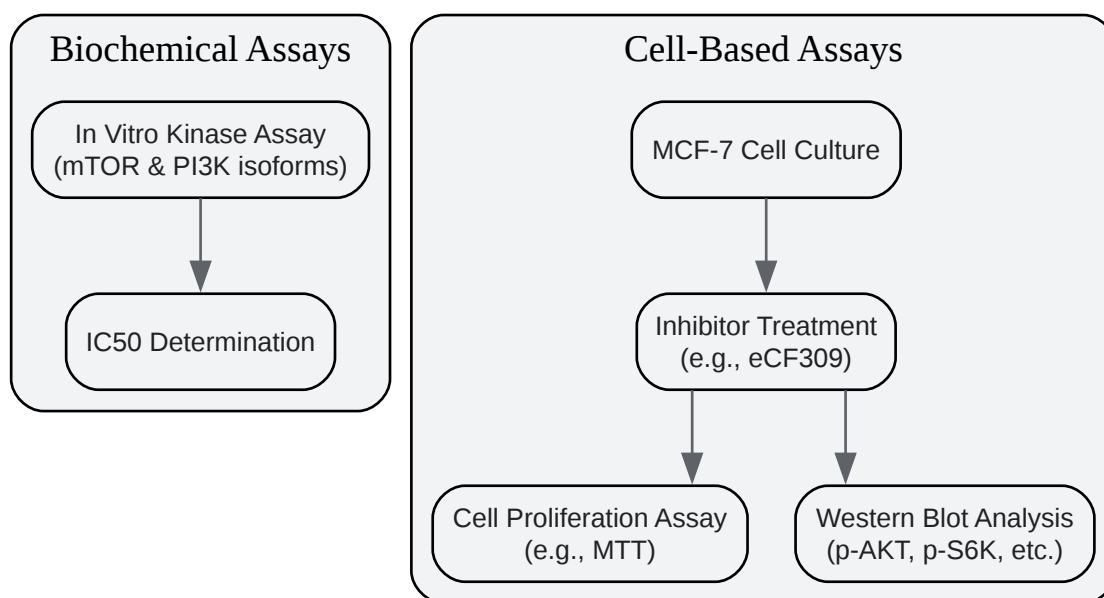
Signaling Pathways and Experimental Workflows

To visually represent the mechanisms of action and experimental procedures, the following diagrams are provided.



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Caption: mTOR signaling pathway and points of inhibition.



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